

Personal protective equipment for handling 4-Chlorobenzhydryl chloride

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Compound of Interest

Compound Name: 4-Chlorobenzhydryl chloride

Cat. No.: B046534

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Essential Safety and Handling Guide for 4-Chlorobenzhydryl Chloride

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **4-Chlorobenzhydryl chloride**. It includes detailed operational procedures and disposal plans to ensure safe laboratory practices.

Chemical Overview and Hazards

4-Chlorobenzhydryl chloride (CAS No. 134-83-8) is a corrosive liquid that poses significant health risks.^{[1][2]} It is classified as a substance that causes severe skin burns and eye damage.^{[1][2][3][4][5]} Inhalation may lead to severe irritation of the respiratory tract, and ingestion can cause gastrointestinal irritation.^[6] The toxicological properties of this material have not been fully investigated, warranting cautious handling at all times.^[6]

Physical and Chemical Properties

Property	Value
Physical State	Liquid[1]
Appearance	Light yellow or clear slightly yellow[1][6]
Molecular Formula	C13H10Cl2[6]
Molecular Weight	237.13 g/mol [6]
Boiling Point	159 - 160 °C @ 2 mmHg[1][6]
Flash Point	> 110 °C (> 230 °F)[6]
Specific Gravity	1.240 g/cm ³ [1][6]
Solubility	Immiscible with water[6]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to prevent exposure.

Body Part	Recommended Protection	Specifications
Hands	Chemical-resistant gloves	Wear appropriate protective gloves. The specific material should be selected based on the breakthrough time for 4-Chlorobenzhydryl chloride.
Eyes/Face	Safety goggles and face shield	Tightly fitting safety goggles are essential.[2] A face shield should be worn if there is a risk of splashing.
Body	Protective clothing	Wear appropriate protective clothing to prevent skin exposure.[6][7] This may include a lab coat, apron, or a chemical-resistant suit depending on the scale of work.
Respiratory	Respirator	Use a NIOSH/MSHA approved respirator if working in a poorly ventilated area or if aerosols or mists are generated.[8]

Operational Plan: Handling and Emergency Procedures

1. Preparation and Handling:

- Ventilation: Always handle **4-Chlorobenzhydryl chloride** in a well-ventilated area, preferably within a chemical fume hood.[3]
- Eyewash and Safety Shower: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[1][6]

- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[3][6]
Keep away from incompatible materials such as strong oxidizing agents, strong bases, and amines.[1]
- Handling: Avoid breathing vapor or mist.[6] Prevent contact with skin and eyes.[6] After handling, wash hands and any exposed skin thoroughly.[1]

2. Spill and Emergency Response:

- Minor Spills:
 - Evacuate the immediate area.
 - Wear the appropriate PPE as detailed above.
 - Absorb the spill with an inert material such as vermiculite, sand, or earth.[6]
 - Collect the absorbed material into a suitable, labeled container for disposal.[3][6]
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Major Spills:
 - Evacuate the laboratory and alert others.
 - Contact the institution's emergency response team immediately.
 - Do not attempt to clean up a large spill without proper training and equipment.
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][6]
 - Skin Contact: Immediately remove all contaminated clothing and shoes.[1] Flush skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[1][6]

- Inhalation: Move the victim to fresh air immediately.[1][6] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[1] Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][3]

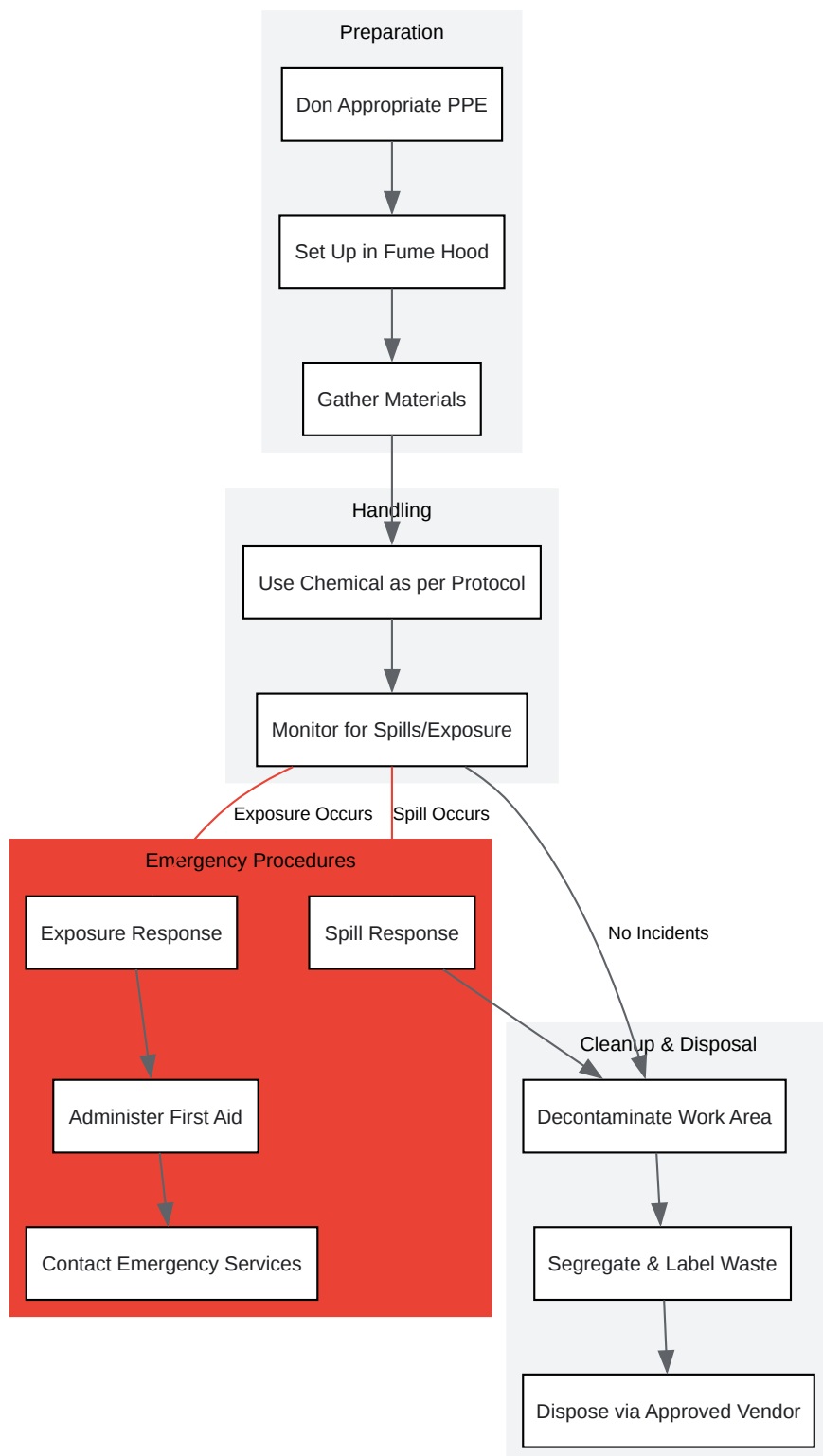
Disposal Plan

All waste containing **4-Chlorobenzhydryl chloride** must be treated as hazardous waste.

- Chemical Waste:
 - Collect all **4-Chlorobenzhydryl chloride** waste, including unused material and solutions, in a designated, properly labeled, and sealed container.
 - Do not mix with other waste streams unless compatibility is confirmed.
- Contaminated Materials:
 - All disposable PPE (gloves, etc.), absorbent materials from spills, and any other contaminated lab supplies must be collected in a separate, clearly labeled hazardous waste container.
 - Contaminated clothing should be decontaminated or disposed of as hazardous waste.[2]
- Final Disposal:
 - Dispose of all waste through an approved waste disposal plant in accordance with local, state, and federal regulations.[1] Do not pour down the drain or dispose of in regular trash.

Workflow for Safe Handling of 4-Chlorobenzhydryl Chloride

Workflow for Safe Handling of 4-Chlorobenzhydryl Chloride

[Click to download full resolution via product page](#)Caption: Workflow for handling **4-Chlorobenzhydryl chloride**.

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